

# 2,4-Dichlorocinnamic Acid: A Technical Guide to Safety, Toxicity, and Handling

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## Compound of Interest

Compound Name: 2,4-Dichlorocinnamic acid

Cat. No.: B071971

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Disclaimer: This document provides a summary of the currently available safety and handling information for **2,4-Dichlorocinnamic acid**. It is intended for use by qualified professionals, including researchers, scientists, and drug development experts. A critical data gap exists in the public domain regarding the quantitative toxicity of this specific compound. The toxicological properties have not been fully investigated.[1] Therefore, this substance should be handled with the utmost caution, assuming it to be hazardous. All handling and experimental procedures should be conducted based on a thorough risk assessment specific to the planned usage.

## Introduction

**2,4-Dichlorocinnamic acid** is a chlorinated derivative of cinnamic acid. Its specific toxicological profile, including acute toxicity, chronic effects, and pharmacokinetic properties, is not well-documented in publicly accessible scientific literature or safety data sheets. This guide consolidates the available information and provides general protocols and safety recommendations based on its chemical class and the limited data available.

## Hazard Identification and Classification

Based on available Safety Data Sheets (SDS), **2,4-Dichlorocinnamic acid** is classified as a hazardous chemical. The GHS classification indicates that it is an irritant to the skin and eyes and may cause respiratory irritation.


Table 1: GHS Classification for **2,4-Dichlorocinnamic Acid**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1] [2]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.[1][2]
Specific target organ toxicity — single exposure	3	May cause respiratory irritation.[1]

Source: Fisher Scientific SDS[1], TCI Chemicals SDS[2]

Signal Word: Warning[1][2]

Hazard Pictograms:

 alt text

## Physical and Chemical Properties

Limited information is available on the physical and chemical properties of **2,4-Dichlorocinnamic acid**.

Table 2: Physical and Chemical Properties

Property	Value
Synonyms	3-(2,4-Dichlorophenyl)-2-Propenoic Acid[1]
Molecular Formula	C <sub>9</sub> H <sub>6</sub> Cl <sub>2</sub> O <sub>2</sub>
Molecular Weight	217.05 g/mol
Appearance	White to off-white solid
Melting Point	233-235 °C (lit.)

Sources: ChemicalBook[3], Fisher Scientific SDS[1]

## Toxicological Data

A critical lack of quantitative toxicological data, such as LD50 (median lethal dose) and LC50 (median lethal concentration), for **2,4-Dichlorocinnamic acid** exists in the public domain. The statement "The toxicological properties have not been fully investigated" is explicitly mentioned in safety documentation.[\[1\]](#)

For context, data for the related but structurally different compound, 2,4-Dichlorophenoxyacetic acid (2,4-D), shows a range of acute oral LD50 values in rats from 375 mg/kg to 1090 mg/kg, depending on the salt/ester form.[\[4\]](#)[\[5\]](#) However, this information should not be directly extrapolated to **2,4-Dichlorocinnamic acid**.

## Handling and Personal Protective Equipment (PPE)

Given the classification as a skin and eye irritant and the unknown comprehensive toxicological profile, stringent safety precautions are mandatory.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[6\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.[\[1\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or chemical-resistant apron to prevent skin contact.[\[2\]](#)
- Respiratory Protection: If dust is generated, a NIOSH-approved respirator with a particulate filter is recommended.

Hygiene Measures:

- Wash hands thoroughly after handling.[\[2\]](#)
- Do not eat, drink, or smoke in laboratory areas.
- Remove contaminated clothing and wash it before reuse.[\[2\]](#)

## First Aid Measures

Table 3: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor/physician. <a href="#">[1]</a>
Skin Contact	Take off contaminated clothing. Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. <a href="#">[1]</a> <a href="#">[2]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. <a href="#">[1]</a> <a href="#">[2]</a>
Ingestion	Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell. <a href="#">[6]</a>

Source: Fisher Scientific SDS[\[1\]](#), TCI Chemicals SDS[\[2\]](#)

## Experimental Protocols

No specific experimental protocols for the toxicological evaluation of **2,4-Dichlorocinnamic acid** were found in the reviewed literature. For a compound with unknown toxicity, standard OECD (Organisation for Economic Co-operation and Development) guidelines for the testing of chemicals would typically be followed to establish a toxicological profile.

General Workflow for Acute Oral Toxicity Testing (Based on OECD Guideline 423):

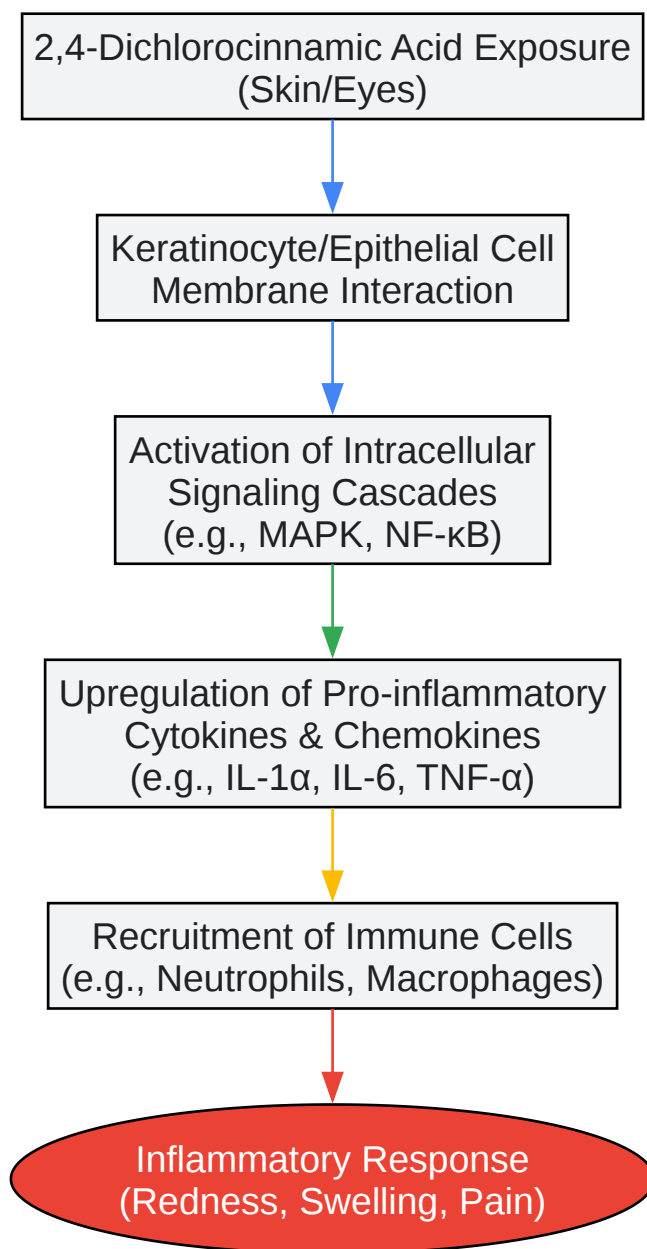


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Caption: General workflow for an acute oral toxicity study.

## Potential Signaling Pathways

The mechanisms of irritation for **2,4-Dichlorocinnamic acid** are not elucidated. However, skin and eye irritation often involve the activation of inflammatory pathways in epithelial cells upon chemical exposure. A hypothetical pathway is depicted below.

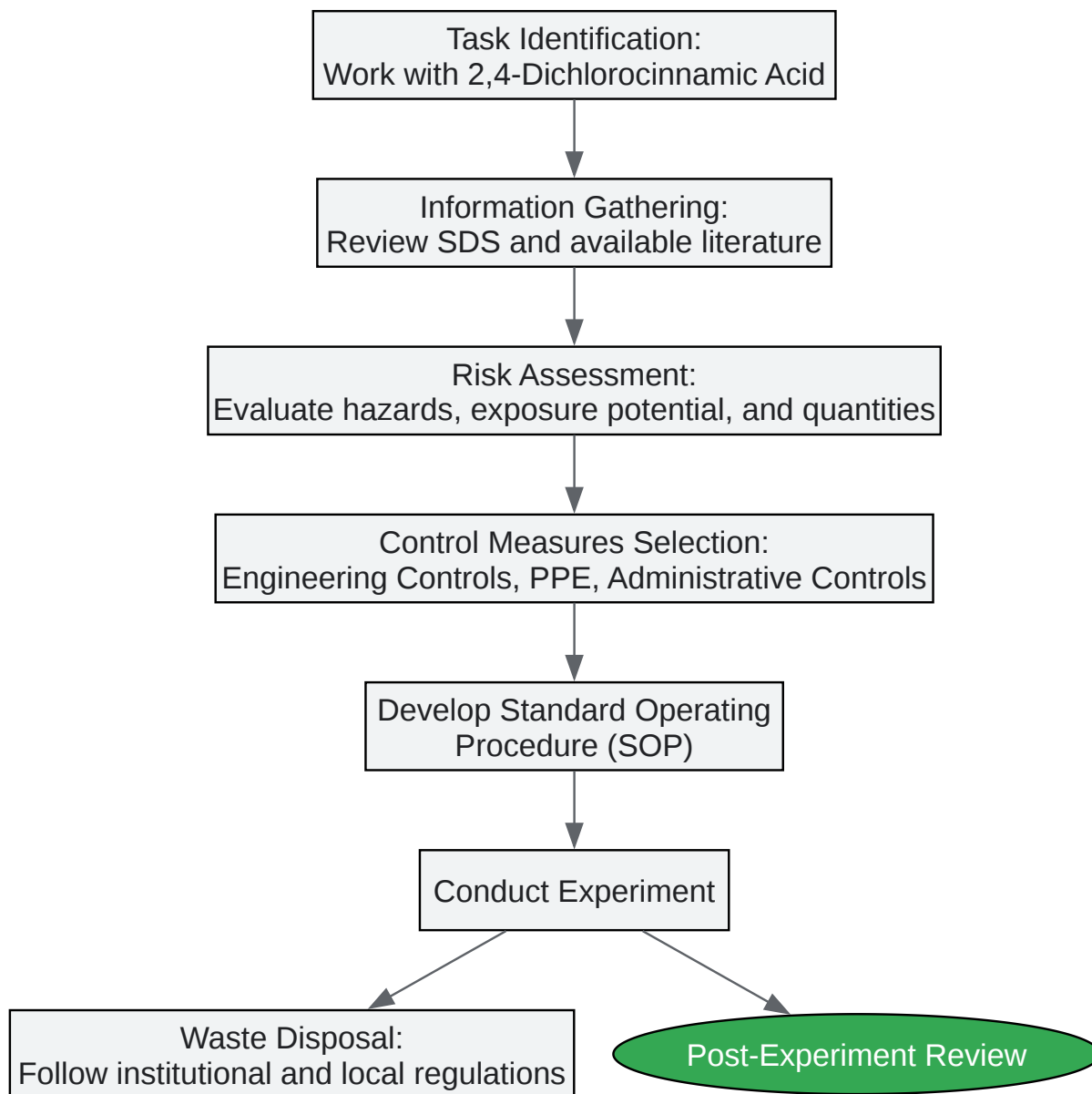


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Caption: Hypothetical pathway for chemical-induced skin irritation.

## Logical Workflow for Safe Handling

A logical workflow should be followed when planning any work with this compound.



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